

Anhydrosafflor yellow B source *Carthamus tinctorius*

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Anhydrosafflor yellow B*

Cat. No.: B15590464

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An in-depth technical guide to **Anhydrosafflor yellow B** (ASYB), a prominent bioactive compound derived from *Carthamus tinctorius*, for researchers, scientists, and professionals in drug development.

Introduction

Carthamus tinctorius L., commonly known as safflower, is an annual herb belonging to the Asteraceae family.[1] For centuries, its vibrant florets have been utilized in traditional medicine, particularly in Asia, to promote blood circulation, alleviate pain, and treat a range of conditions including cardiovascular diseases, menstrual problems, and post-partum hemorrhage.[2][3][4] The plant is a rich source of various bioactive metabolites, with flavonoids being a predominant group.[4]

Among these, **Anhydrosafflor yellow B** (ASYB) has emerged as a pharmacologically significant quinochalcone C-glycoside.[5][6] ASYB, along with Hydroxysafflor yellow A (HSYA), is considered one of the primary water-soluble, bioactive constituents of safflower.[7][8] This guide provides a comprehensive technical overview of ASYB, covering its chemical properties, extraction and isolation from *Carthamus tinctorius*, pharmacological activities with a focus on underlying signaling pathways, and detailed experimental protocols for its investigation.

Chemical Properties of Anhydrosafflor Yellow B

Anhydrosafflor yellow B is a dimeric quinochalcone C-glycoside.[6] It is recognized for its antioxidant properties and its role in various therapeutic effects observed with safflower

extracts.[5]

Table 1: Chemical and Physical Properties of **Anhydrosafflor Yellow B**

Property	Value	Reference
Molecular Formula	C ₄₈ H ₅₂ O ₂₆	[6]
Molecular Weight	1044.91 g/mol	[6]
Chemical Class	Quinochalcone C-glycoside	[5]
Appearance	Yellow amorphous powder	
Solubility	Water-soluble	[7][9]
CAS Number	184840-84-4	[10]
Stability	Most effective in neutral to slightly alkaline conditions. Acts as a reducing agent.	[6]

Extraction and Isolation from *Carthamus tinctorius*

The extraction and purification of ASYB from safflower florets are critical steps for research and development. Ultrasonic-assisted extraction has been optimized for efficient recovery of ASYB and HSYA.[11] Subsequent purification is typically achieved through chromatographic techniques.

Experimental Protocol: Ultrasonic-Assisted Extraction

This protocol is based on an optimized method for the simultaneous extraction of HSYA and ASYB from safflower.[11]

Objective: To extract **Anhydrosafflor yellow B** from dried safflower florets.

Materials and Equipment:

- Dried safflower (*Carthamus tinctorius*) florets, powdered

- Solvent (e.g., 70% ethanol)[12]
- Ultrasonic bath or probe system
- Filter paper or centrifugation system
- Rotary evaporator

Procedure:

- Sample Preparation: Weigh a specific amount of powdered safflower florets.
- Solvent Addition: Add the extraction solvent to the safflower powder at a defined solvent-to-material ratio. An optimized ratio is 16 mL/g.[11]
- Ultrasonic Extraction: Place the mixture in an ultrasonic bath. Set the extraction parameters as follows:
 - Temperature: 66°C
 - Time: 36 minutes
 - Ultrasonic Power: 150 W
- Separation: After extraction, separate the supernatant from the solid residue by filtration or centrifugation.
- Concentration: Concentrate the resulting extract using a rotary evaporator under reduced pressure to remove the solvent.
- Drying: Dry the concentrated extract to obtain the crude extract containing ASYB.

Experimental Protocol: Purification by Preparative HPLC

Preparative High-Performance Liquid Chromatography (prep-HPLC) is an effective method for isolating and purifying ASYB from the crude extract to a high degree of purity.[13][14]

Objective: To purify **Anhydrosafflor yellow B** from a crude safflower extract.

Materials and Equipment:

- Crude safflower extract
- Preparative HPLC system with a suitable detector (e.g., UV-Vis)
- Reverse-phase preparative column (e.g., C18)
- Mobile phase solvents (e.g., acetonitrile and water with 0.5% acetic acid)[15]
- Fraction collector

Procedure:

- **Sample Preparation:** Dissolve the crude extract in a suitable solvent, and filter it to remove any particulate matter.
- **System Equilibration:** Equilibrate the prep-HPLC system with the initial mobile phase composition.
- **Injection:** Inject the prepared sample onto the column.
- **Chromatographic Separation:** Perform the separation using a gradient elution method. The specific gradient will depend on the column and system but will involve varying the proportions of acetonitrile and acidified water to effectively separate ASYB from other components. ASYB has a longer retention time than HSYA, indicating it is less polar.[11][14]
- **Fraction Collection:** Monitor the eluent at a suitable wavelength (e.g., 403 nm) and collect the fractions corresponding to the ASYB peak.[11]
- **Purity Analysis:** Analyze the purity of the collected fractions using analytical HPLC. Purity levels of 93-98% can be achieved.[15]
- **Solvent Removal:** Combine the pure fractions and remove the solvent using a rotary evaporator or lyophilization to obtain purified ASYB.

Quantitative Data: Extraction and Purification Yields

The efficiency of the extraction and purification processes is summarized below.

Table 2: Summary of Quantitative Data for ASYB Extraction and Purification

Parameter	Method	Value	Reference
Extraction Yield	Ultrasonic-Assisted Extraction	~0.30%	[11]
Purification Yield	Reverse-Phase MPLC	1.07 g from 9.2 g of extract	[15]
Final Purity	HPLC Analysis	93% - 100%	[15]

Pharmacological Activities and Mechanisms of Action

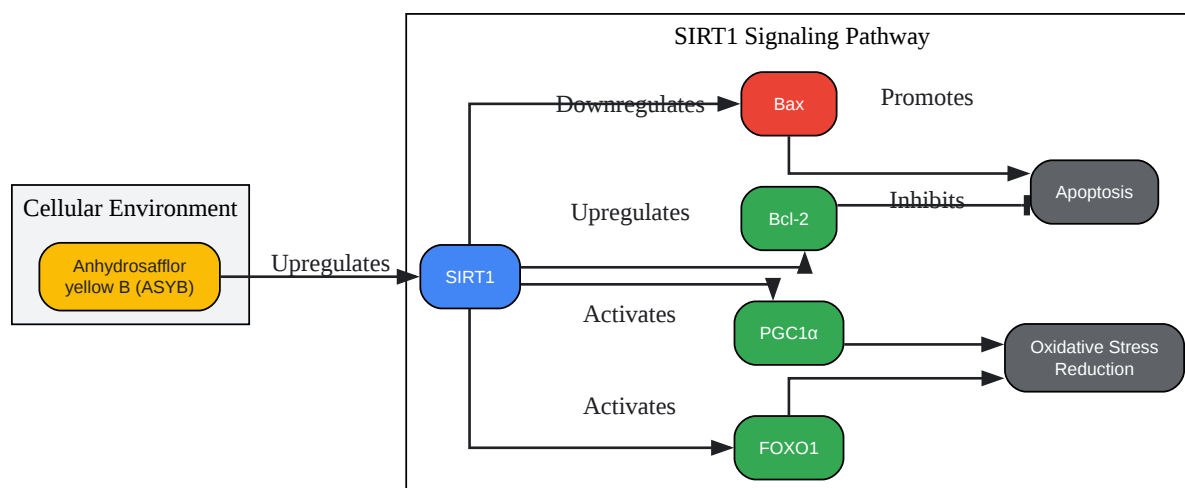
ASYB exhibits a range of pharmacological effects, with its neuroprotective, anti-inflammatory, and antioxidant activities being the most extensively studied.[16][17] These effects are mediated through the modulation of specific signaling pathways.

Neuroprotection in Cerebral Ischemia

ASYB has demonstrated significant neuroprotective effects in models of cerebral ischemia/reperfusion (I/R) injury.[16] It works by reducing oxidative stress and apoptosis. One of the key mechanisms is the activation of the Silent Information Regulator 1 (SIRT1) signaling pathway.[7][16]

- **SIRT1 Pathway Activation:** ASYB upregulates the expression of SIRT1, a protein deacetylase that plays a crucial role in cellular stress resistance and longevity.[16]
- **Downstream Effects:** Activation of SIRT1 leads to the deacetylation and subsequent activation of downstream targets, including Forkhead box O1 (FOXO1) and Peroxisome proliferator-activated receptor-gamma coactivator 1-alpha (PGC1α).[7][16] This cascade enhances the expression of antioxidant enzymes and mitochondrial biogenesis.

- **Anti-Apoptotic Action:** ASYB also modulates the expression of apoptosis-related proteins, increasing the level of the anti-apoptotic protein Bcl-2 and decreasing the pro-apoptotic protein Bax.[16]



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Caption: ASYB-mediated activation of the SIRT1 signaling pathway.

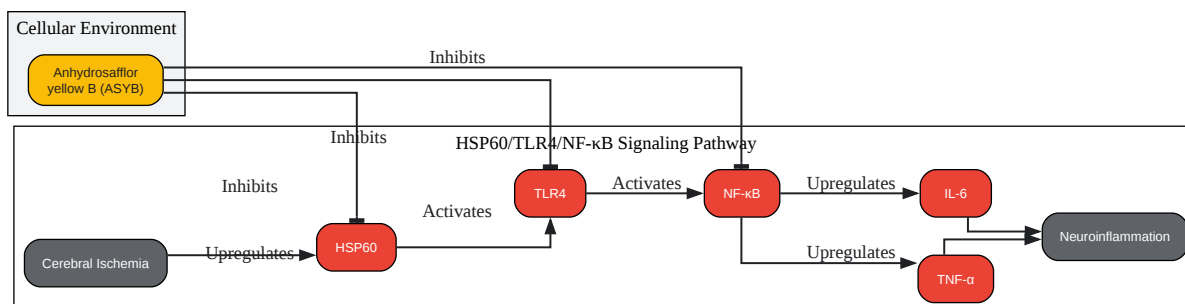
Anti-Inflammatory Effects

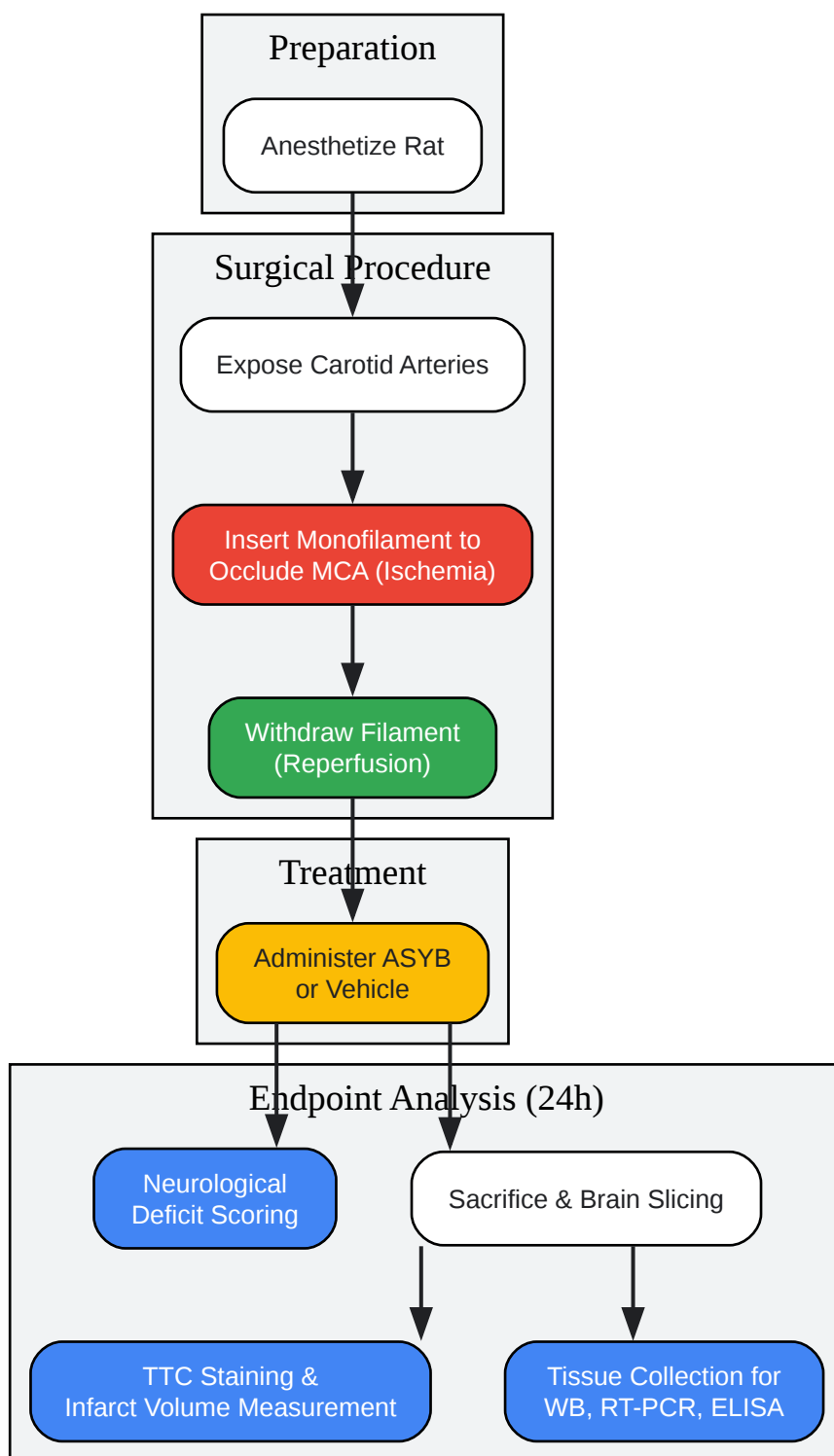
Chronic inflammation is a key factor in the pathology of ischemic stroke. ASYB has been shown to alleviate brain injury by suppressing the inflammatory response.[17] This is achieved by inhibiting the HSP60/TLR4/NF-κB signaling pathway.

- **Pathway Inhibition:** In the context of cerebral ischemia, Heat Shock Protein 60 (HSP60) and Toll-like receptor 4 (TLR4) expression is elevated. ASYB treatment suppresses the mRNA and protein levels of both.[17]
- **NF-κB Suppression:** By inhibiting the upstream components, ASYB decreases the activation of Nuclear Factor-kappa B (NF-κB), a critical transcription factor for inflammatory gene

expression.[\[17\]](#)

- Cytokine Reduction: The inhibition of NF- κ B leads to a significant reduction in the production of pro-inflammatory cytokines such as Tumor Necrosis Factor-alpha (TNF- α) and Interleukin-6 (IL-6).[\[17\]](#)





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- To cite this document: BenchChem. [Anhydrosafflor yellow B source Carthamus tinctorius]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15590464#anhydrosafflor-yellow-b-source-carthamus-tinctorius]

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